

Ethyl Methoxyacetate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Ethyl methoxyacetate

Cat. No.: B146871

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This technical guide provides an in-depth overview of **ethyl methoxyacetate**, including its synonyms, chemical identifiers, and physicochemical properties. It is intended for researchers, scientists, and professionals in drug development, offering detailed experimental protocols and insights into its potential biological significance.

Chemical Synonyms and Identifiers

Ethyl methoxyacetate is known by several names in scientific literature and commercial catalogs. A comprehensive list of its synonyms and identifiers is crucial for accurate literature searches and procurement.

Table 1: Synonyms and Identifiers for **Ethyl Methoxyacetate**

Category	Identifier/Synonym
IUPAC Name	ethyl 2-methoxyacetate[1]
CAS Number	3938-96-3[1][2][3][4][5][6][7][8][9][10][11][12][13][14]
Molecular Formula	C ₅ H ₁₀ O ₃ [1][2][3][7][9][10][11][15][16]
Molecular Weight	118.13 g/mol [1][2][3][4][5][6][7][8][11][12][14][15]
Synonyms	Ethyl 2-methoxyacetate[3][9][10], Methoxyacetic acid ethyl ester[2][17], Methylglycol acetate[4][18], Acetic acid, methoxy-, ethyl ester[3][4][18], Ethanol, 2-methoxy-acetate[4][18], ETHYL-3-OXABUTANOATE[3][4]
EINECS Number	223-521-7[4][5][8]
PubChem CID	77544[4]
Beilstein Registry Number	1744761[5][8]
MDL Number	MFCD00009176[3][5][8]
DSSTox Substance ID	DTXSID50192580[4][7]
UNII	DG69CT8YO7[3][7]
SMILES	CCOC(=O)COC[1][2][4][5][8][19]
InChI	InChI=1S/C5H10O3/c1-3-8-5(6)4-7-2/h3-4H2,1-2H3[1][4][5][8]
InChIKey	JLEKJZUYWFJPMB-UHFFFAOYSA-N[1][4][5][8]

Physicochemical Properties

Understanding the physicochemical properties of **ethyl methoxyacetate** is essential for its handling, storage, and application in experimental settings.

Table 2: Physicochemical Data of **Ethyl Methoxyacetate**

Property	Value
Appearance	Colorless to almost colorless clear liquid[1][3][7]
Boiling Point	144.1 °C at 760 mmHg[7][20]; 44-45.5 °C at 9 mmHg[3][5][6][8][11]
Density	1.007 g/mL at 25 °C[3][5][6][8][11]
Refractive Index (n _{20/D})	1.401[3][5][6][8][11]
Flash Point	46 °C (114.8 °F) - closed cup[5][12][20]; 115 °F[3]
Water Solubility	Slightly soluble[3][7][11][21]
Vapor Pressure	5.18 mmHg at 25°C[7]
logP	0.19590[7]

Experimental Protocols

This section provides detailed methodologies for the synthesis, purification, and analysis of **ethyl methoxyacetate**, compiled from established chemical principles.

Synthesis of Ethyl Methoxyacetate

Two common methods for the synthesis of **ethyl methoxyacetate** are Fischer esterification and Williamson ether synthesis.

3.1.1. Fischer Esterification of Methoxyacetic Acid

This method involves the acid-catalyzed reaction of methoxyacetic acid with ethanol.

- Materials:
 - Methoxyacetic acid
 - Ethanol (absolute)

- Concentrated sulfuric acid (catalyst)
- Sodium bicarbonate solution (saturated)
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Distillation apparatus
- Procedure:
 - To a round-bottom flask, add methoxyacetic acid and an excess of absolute ethanol (e.g., 3-5 molar equivalents).
 - Slowly add a catalytic amount of concentrated sulfuric acid (e.g., 1-2% of the molar amount of the carboxylic acid) while cooling the flask in an ice bath.
 - Attach a reflux condenser and heat the mixture to reflux for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
 - After cooling to room temperature, transfer the reaction mixture to a separatory funnel.
 - Wash the mixture with water, followed by a saturated sodium bicarbonate solution to neutralize the acidic catalyst, and then again with water.
 - Dry the organic layer over anhydrous magnesium sulfate.
 - Filter to remove the drying agent.
 - Remove the excess ethanol under reduced pressure using a rotary evaporator.
 - The crude **ethyl methoxyacetate** can be purified by fractional distillation.

3.1.2. Williamson Ether Synthesis

This alternative synthesis involves the reaction of an ethyl haloacetate with sodium methoxide.

- Materials:
 - Sodium metal
 - Methanol (anhydrous)
 - Ethyl chloroacetate or ethyl bromoacetate
 - Anhydrous diethyl ether (solvent)
 - Round-bottom flask
 - Reflux condenser
 - Dropping funnel
- Procedure:
 - Prepare sodium methoxide by carefully dissolving sodium metal in anhydrous methanol in a round-bottom flask equipped with a reflux condenser.
 - After the sodium has completely reacted, add anhydrous diethyl ether as a solvent.
 - Slowly add ethyl chloroacetate or ethyl bromoacetate to the sodium methoxide solution via a dropping funnel.
 - Heat the mixture to reflux for 1-2 hours.
 - After cooling, filter the reaction mixture to remove the sodium halide salt.
 - Wash the filtrate with water.
 - Dry the organic layer over anhydrous sodium sulfate.
 - Remove the solvent by distillation.
 - Purify the resulting **ethyl methoxyacetate** by fractional distillation.

Purification by Fractional Distillation

Crude **ethyl methoxyacetate** obtained from synthesis can be purified by fractional distillation under atmospheric or reduced pressure.

- Apparatus:
 - Distillation flask
 - Fractionating column (e.g., Vigreux or packed column)
 - Condenser
 - Receiving flask
 - Thermometer
 - Heating mantle
- Procedure:
 - Set up the fractional distillation apparatus.
 - Place the crude **ethyl methoxyacetate** in the distillation flask with a few boiling chips.
 - Heat the flask gently.
 - Collect the fraction that distills at the boiling point of **ethyl methoxyacetate** (144-145 °C at atmospheric pressure or 44-45.5 °C at 9 mmHg).[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[8\]](#)[\[11\]](#)
 - Monitor the temperature at the head of the column closely to ensure a clean separation.

Analytical Methods

The identity and purity of **ethyl methoxyacetate** can be confirmed using various analytical techniques.

3.3.1. Gas Chromatography-Mass Spectrometry (GC-MS)

- Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms, HP-5ms).
- Carrier Gas: Helium at a constant flow rate.
- Injector Temperature: 250 °C.
- Oven Temperature Program: Start at 50 °C, hold for 2 minutes, then ramp to 250 °C at 10 °C/min.
- Mass Spectrometer: Electron ionization (EI) at 70 eV, scanning a mass range of m/z 35-300. The expected mass spectrum will show characteristic fragments of **ethyl methoxyacetate**.
[\[17\]](#)

3.3.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR (Proton NMR): The spectrum will show characteristic signals for the different proton environments in the molecule.[\[5\]](#)[\[22\]](#)
 - A triplet corresponding to the methyl protons of the ethyl group.
 - A quartet corresponding to the methylene protons of the ethyl group.
 - A singlet for the methyl protons of the methoxy group.
 - A singlet for the methylene protons adjacent to the methoxy group.
- ¹³C NMR (Carbon NMR): The spectrum will show five distinct signals corresponding to the five carbon atoms in different chemical environments.

3.3.3. Infrared (IR) Spectroscopy

The IR spectrum will exhibit characteristic absorption bands for the functional groups present in **ethyl methoxyacetate**.[\[1\]](#)[\[6\]](#)[\[23\]](#)

- A strong C=O stretching vibration for the ester carbonyl group around 1750 cm⁻¹.
- C-O stretching vibrations for the ester and ether linkages in the fingerprint region.

- C-H stretching vibrations for the alkyl groups just below 3000 cm^{-1} .

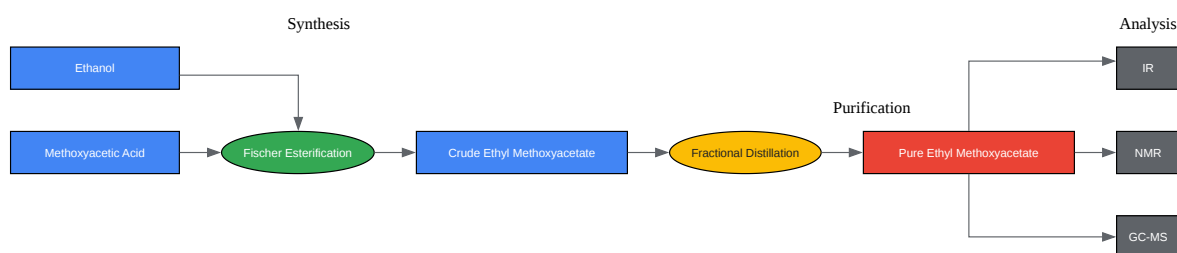
Biological Significance and Potential Signaling Pathways

While direct studies on the signaling pathways of **ethyl methoxyacetate** are limited, its in vivo hydrolysis to methoxyacetic acid (MAA) provides insights into its potential biological effects.[24][25][26] MAA is a known testicular toxicant and has been shown to inhibit histone deacetylases (HDACs).[2][3]

Research on MAA has demonstrated its ability to suppress the growth of prostate cancer cells by inducing apoptosis and cell cycle arrest.[2][3][27][28] The proposed mechanism involves the upregulation of the cell cycle inhibitor p21 and the downregulation of anti-apoptotic proteins, leading to the activation of caspases.[2]

Visualizations

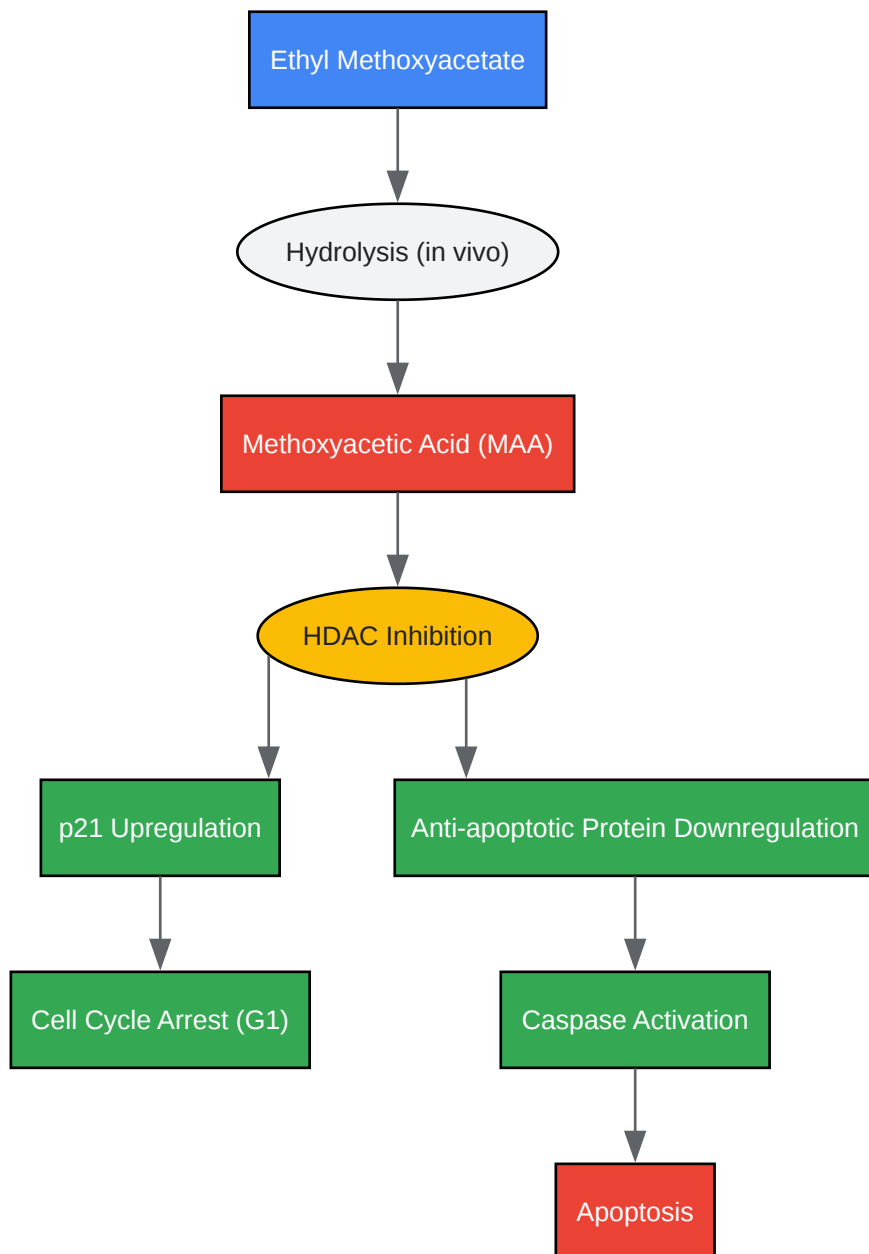
Synthesis and Purification Workflow



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Caption: Workflow for the synthesis, purification, and analysis of **ethyl methoxyacetate**.

Potential Biological Pathway of Ethyl Methoxyacetate Metabolite



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References

- 1. Ethyl 2-methoxyacetate | C₅H₁₀O₃ | CID 77544 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Methoxyacetic acid suppresses prostate cancer cell growth by inducing growth arrest and apoptosis - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Methoxyacetic acid suppresses prostate cancer cell growth by inducing growth arrest and apoptosis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. The effect of 2-methoxyethanol and methoxyacetic acid on Sertoli cell lactate production and protein synthesis in vitro - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Ethyl methoxyacetate(3938-96-3) 1H NMR spectrum [chemicalbook.com]
- 6. Acetic acid, methoxy-, ethyl ester [webbook.nist.gov]
- 7. gold-chemistry.org [gold-chemistry.org]
- 8. rsc.org [rsc.org]
- 9. benchchem.com [benchchem.com]
- 10. pharmaffiliates.com [pharmaffiliates.com]
- 11. Ethyl methoxyacetate | 3938-96-3 [chemicalbook.com]
- 12. 甲氧基乙酸乙酯 97% | Sigma-Aldrich [sigmaaldrich.com]
- 13. scbt.com [scbt.com]
- 14. 甲氧基乙酸乙酯 97% | Sigma-Aldrich [sigmaaldrich.com]
- 15. quora.com [quora.com]
- 16. Ethyl methoxyacetate | lookchem [lookchem.com]
- 17. Acetic acid, methoxy-, ethyl ester [webbook.nist.gov]
- 18. cactus.utahtech.edu [cactus.utahtech.edu]
- 19. youtube.com [youtube.com]
- 20. Organic Syntheses Procedure [orgsyn.org]
- 21. Ethyl methoxyacetate, 98% | Fisher Scientific [fishersci.ca]
- 22. low/high resolution 1H proton nmr spectrum of ethyl methanoate C₃H₆O₂
HCOOCH₂CH₃ analysis interpretation of chemical shifts ppm spin spin line splitting H-1
ethyl formate 1-H nmr explaining spin-spin coupling for line splitting doc brown's advanced
organic chemistry revision notes [docbrown.info]

- 23. infrared spectrum of ethyl methanoate C₃H₆O₂ HCOOCH₂CH₃ prominent wavenumbers cm⁻¹ detecting ester functional groups present finger print for identification of ethyl formate image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
- 24. Rapid in vivo hydrolysis of fatty acid ethyl esters, toxic nonoxidative ethanol metabolites - PubMed [pubmed.ncbi.nlm.nih.gov]
- 25. researchgate.net [researchgate.net]
- 26. researchexperts.utmb.edu [researchexperts.utmb.edu]
- 27. Aminomethylphosphonic Acid and Methoxyacetic Acid Induce Apoptosis in Prostate Cancer Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 28. researchgate.net [researchgate.net]
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